

Application Notes and Protocols: GLX481304

Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: GLX481304

Cat. No.: B15573710

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Introduction

GLX481304 is a potent and specific small-molecule inhibitor of NADPH oxidase 2 (Nox2) and Nox4, with IC₅₀ values of 1.25 µM.^{[1][2]} It has been shown to suppress the production of reactive oxygen species (ROS) in cardiomyocytes and improve their contractility, making it a valuable tool for research into conditions like ischemic heart injury.^{[1][3]} Accurate and reproducible experimental results depend on the correct preparation and storage of **GLX481304** stock solutions. These protocols provide detailed guidelines to ensure the stability and efficacy of the compound.

Physicochemical and Storage Data

The following table summarizes the key quantitative data for **GLX481304**.

Property	Value	Source(s)
Molecular Weight	419.52 g/mol	[1][4][5]
Appearance	White to off-white solid	[1][4][5]
Solubility (In Vitro)		
DMSO	10 mg/mL (23.84 mM)	[1][4][5]
PBS	~6 μ M (Low solubility)	[3]
Storage (Solid Form)	4°C, protect from light-20°C for up to 12 months	[1][2][4][5]
Storage (In Solvent)		
-80°C	Up to 6 months, protect from light	[1][2][4][5]
-20°C	Up to 1 month, protect from light	[1][4][5]

Experimental Protocol: Preparation of a 10 mM GLX481304 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a commonly used concentration for in vitro experiments.[3]

Materials and Equipment:

- **GLX481304** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber vials
- Pipettes and sterile, disposable tips

- Vortex mixer
- Water bath or heat block set to 60°C
- Ultrasonic bath

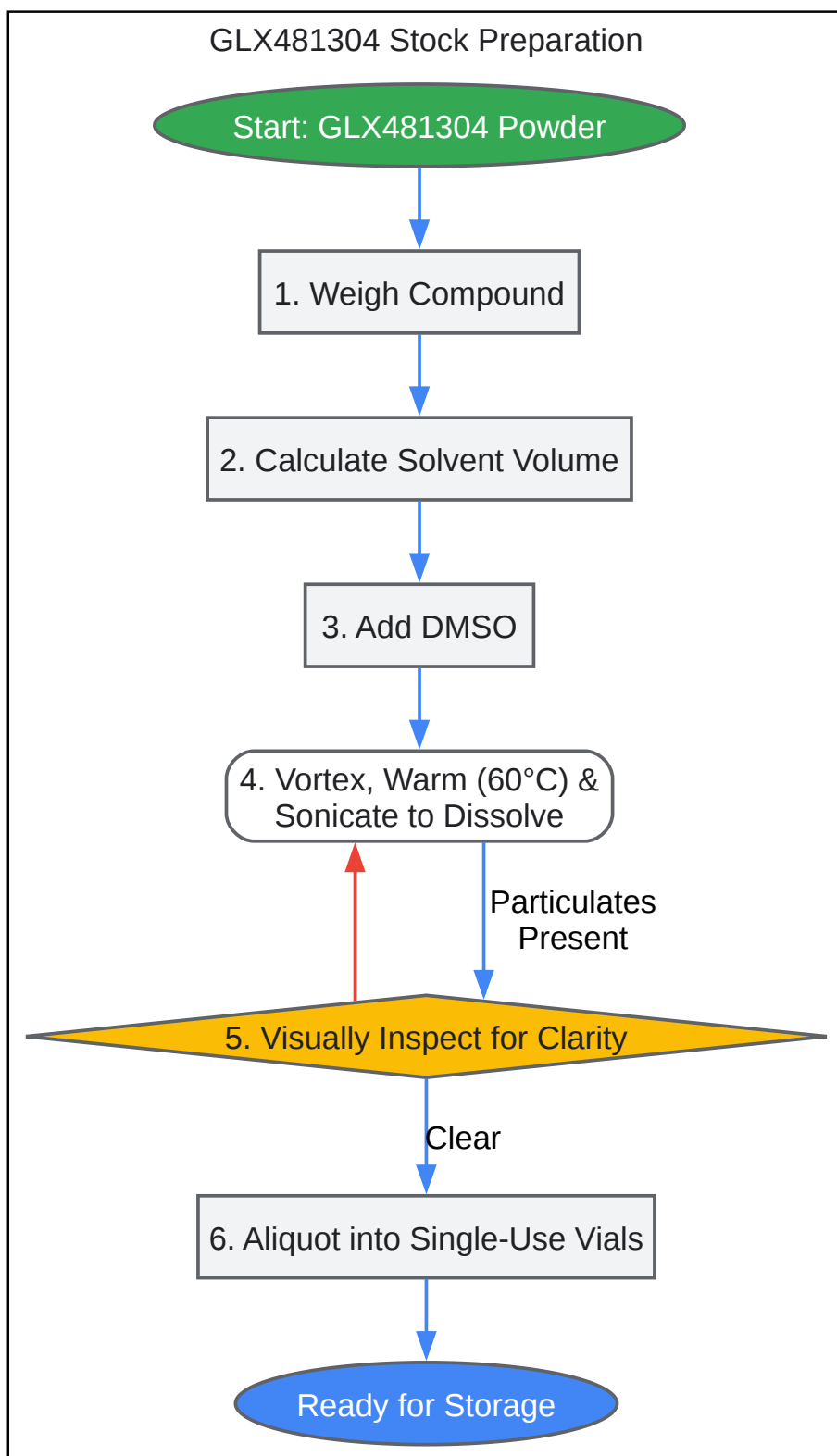
Procedure:

- Equilibration: Allow the vial of **GLX481304** powder to reach room temperature before opening to prevent condensation.
- Weighing: Tare the analytical balance with a sterile microcentrifuge tube. Carefully weigh the desired amount of **GLX481304** powder. For example, weigh 1 mg of the compound.
- Solvent Calculation: Calculate the volume of DMSO required to achieve the target concentration of 10 mM.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - Example Calculation for 1 mg at 10 mM:
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 419.52 \text{ g/mol}) = 0.00023837 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 238.4 \mu\text{L}$
- Dissolution:
 - Add the calculated volume of DMSO to the tube containing the **GLX481304** powder.[\[1\]](#)
 - Vortex the solution thoroughly for 1-2 minutes.
 - To aid dissolution, warm the solution to 60°C and use an ultrasonic bath.[\[1\]](#)[\[4\]](#)[\[5\]](#)
Intermittently vortex until the solution is clear and all solid has dissolved. It is noted that using newly opened, non-hygroscopic DMSO is important for solubility.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Verification: Visually inspect the solution against a light source to ensure there are no visible particulates.

- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected tubes (e.g., amber vials).^[1]

Diagram: Stock Solution Preparation Workflow

The following diagram illustrates the key steps in preparing the **GLX481304** stock solution.



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Caption: Workflow for preparing **GLX481304** stock solution.

Protocol: Storage of GLX481304 Stock Solution

Proper storage is critical to maintain the stability and activity of the **GLX481304** stock solution.

Short-Term Storage (Up to 1 month):

- Store the aliquoted stock solution at -20°C.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Ensure vials are tightly sealed and protected from light.[\[1\]](#)

Long-Term Storage (Up to 6 months):

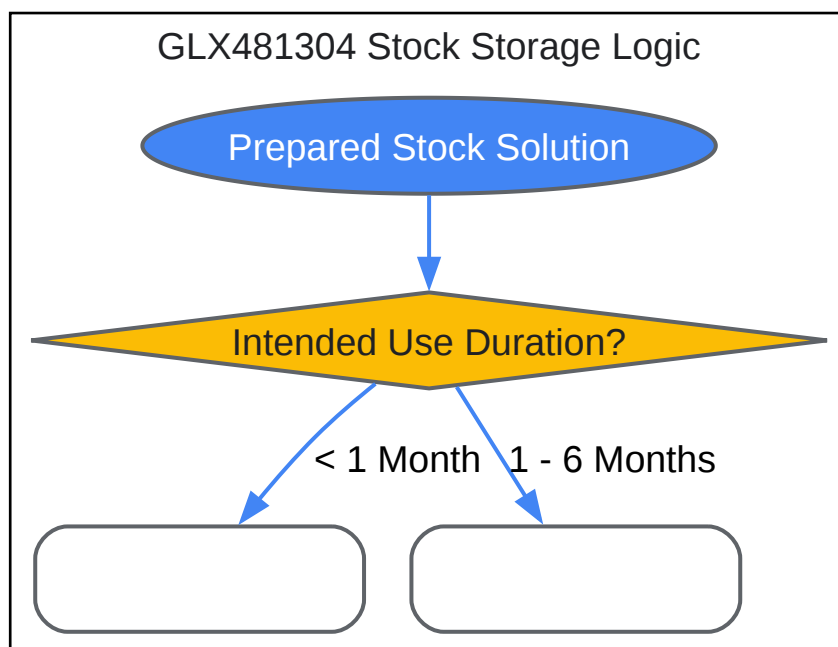
- For storage longer than one month, store the aliquoted stock solution at -80°C.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- As with short-term storage, vials must be tightly sealed and protected from light.[\[1\]](#)

Handling:

- When ready to use, remove a single aliquot from the freezer and allow it to thaw completely at room temperature.
- Briefly centrifuge the vial to collect the contents at the bottom before opening.
- Avoid repeated freeze-thaw cycles of the same aliquot.[\[1\]](#)[\[4\]](#)[\[5\]](#) Discard any unused portion of a thawed aliquot if not used promptly.

Diagram: Storage Decision Logic

This diagram outlines the logical decision process for storing the prepared stock solution.



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Caption: Decision tree for **GLX481304** stock solution storage.

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